

Application Notes and Protocols for Biotin-PEG6-Thalidomide Stock Solution Preparation

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Compound of Interest

Compound Name: *Biotin-PEG6-Thalidomide*

Cat. No.: *B8106371*

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Introduction

Biotin-PEG6-Thalidomide is a versatile chemical probe used extensively in the field of targeted protein degradation. It serves as a high-affinity ligand for the E3 ubiquitin ligase Cereblon (CRBN), a key component of the Cullin-RING E3 ubiquitin ligase complex. The biotin moiety allows for its use in a variety of affinity-based assays, including pull-down experiments and binding assays, to study the interactions of small molecules with CRBN. The PEG6 linker enhances solubility and provides spatial separation between the biotin and thalidomide moieties. This document provides detailed protocols for the preparation of **Biotin-PEG6-Thalidomide** stock solutions for use in various research applications.

Data Presentation

Physicochemical Properties and Recommended Storage

Property	Value	Source
Molecular Formula	C ₃₇ H ₅₃ N ₅ O ₁₂ S	--INVALID-LINK--, BroadPharm
Molecular Weight	791.9 g/mol	--INVALID-LINK--, BroadPharm
Appearance	White to off-white solid	ChemicalBook
Purity	Typically ≥95%	BPS Bioscience, BroadPharm
Solubility	DMSO, DMF, Acetone, Acetonitrile	--INVALID-LINK--, BroadPharm
Storage (Solid)	-20°C for up to 3 years	MedChemExpress
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	MedChemExpress

Recommended Solvents for Stock Solution Preparation

Solvent	Grade	Notes
Dimethyl Sulfoxide (DMSO)	Anhydrous/Cell Culture Grade	Recommended for high concentration stock solutions. Ensure the final concentration in assays is non-toxic to cells (typically ≤ 0.1%).
Dimethylformamide (DMF)	Anhydrous	An alternative to DMSO for high concentration stocks.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Biotin-PEG6-Thalidomide**, which can be further diluted for various in vitro applications.

Materials:

- **Biotin-PEG6-Thalidomide** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (amber or covered in foil to protect from light)
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- **Equilibrate:** Allow the vial of **Biotin-PEG6-Thalidomide** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **Biotin-PEG6-Thalidomide** powder into a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.92 mg of the compound.
- **Calculation:** Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
- **Dissolution:** a. Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Biotin-PEG6-Thalidomide** powder. b. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. c. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid in dissolution. d. Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- **Storage:** a. Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound. b. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO to avoid cytotoxicity.

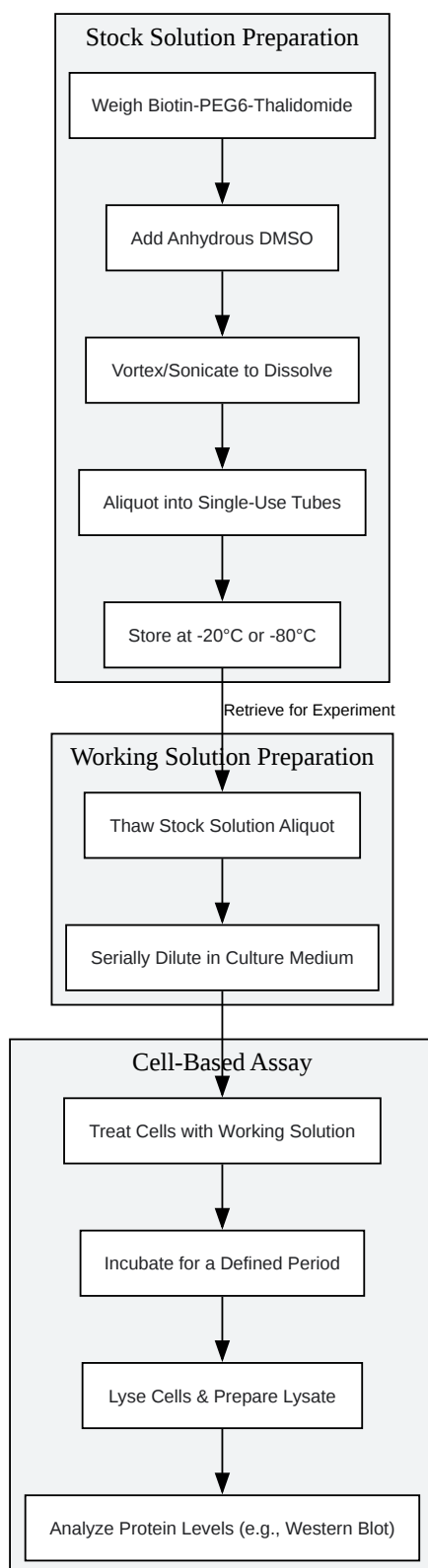
Materials:

- 10 mM **Biotin-PEG6-Thalidomide** stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium
- Sterile microcentrifuge tubes

Procedure:

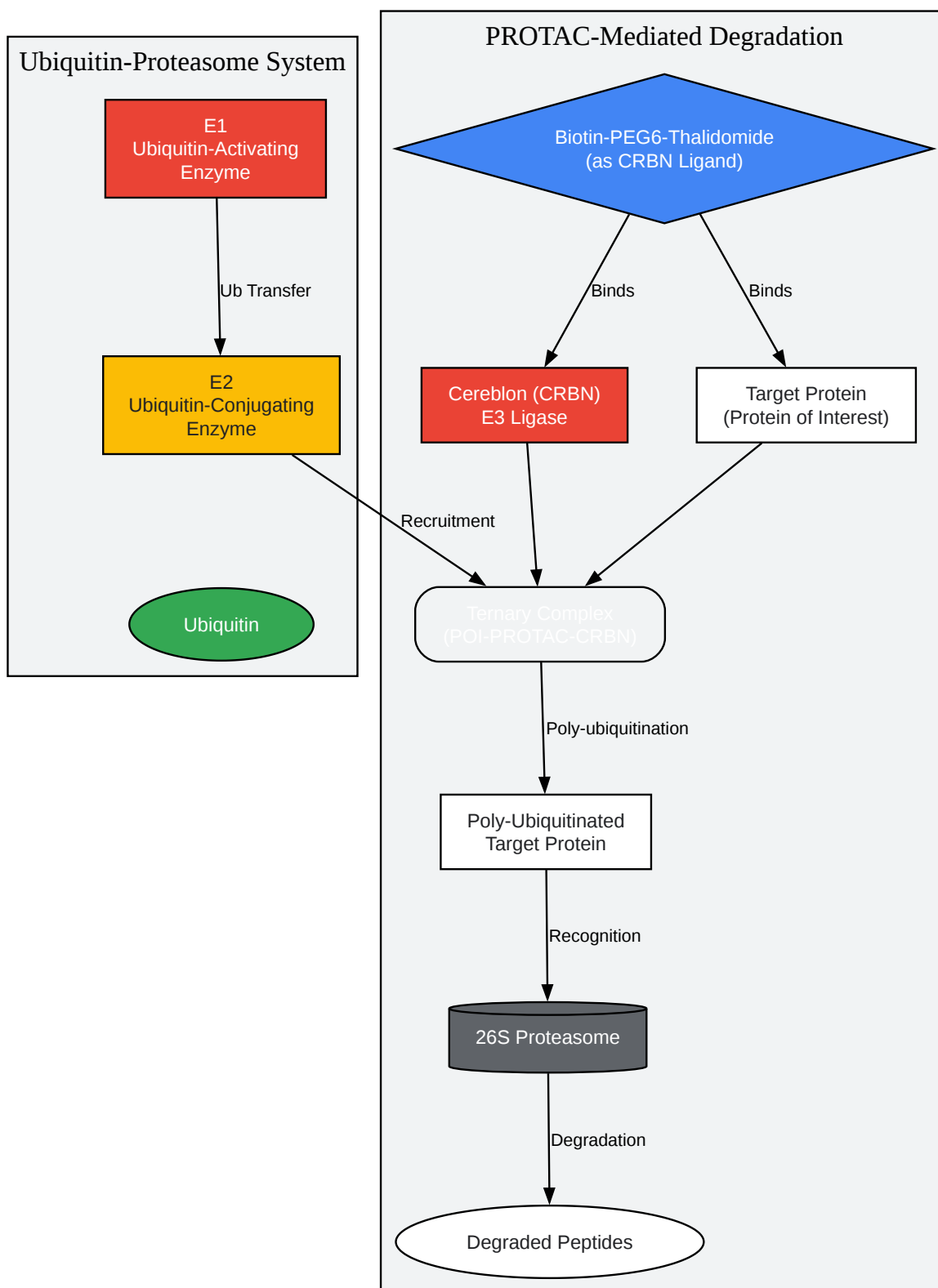
- Thaw Stock Solution: Thaw an aliquot of the 10 mM **Biotin-PEG6-Thalidomide** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is at a non-toxic level, typically at or below 0.1% (v/v). For example, a 1:1000 dilution of the 10 mM stock solution will result in a 10 μ M working solution with a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO in the cell culture medium without the compound.
- Application to Cells: Mix the working solutions thoroughly by gentle pipetting before adding them to the cells.

Mandatory Visualization



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Caption: Experimental Workflow for **Biotin-PEG6-Thalidomide**.



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Caption: PROTAC Signaling Pathway.

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